

Handling and storage best practices for 3-Hydroxy-4-nitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-4-nitrobenzoic acid

Cat. No.: B124874

[Get Quote](#)

Technical Support Center: 3-Hydroxy-4-nitrobenzoic Acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling and storing **3-Hydroxy-4-nitrobenzoic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **3-Hydroxy-4-nitrobenzoic acid** and what are its primary hazards?

A1: **3-Hydroxy-4-nitrobenzoic acid** is a chemical intermediate used in various syntheses.^[1] Its primary hazards include causing skin irritation, serious eye irritation, and potential respiratory irritation.^{[2][3]}

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and consult a physician.^[4]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and seek medical attention if irritation occurs.^{[3][4]}

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[3]
[4]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and then drink plenty of water. Seek medical attention.[4]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: To ensure safety, the following PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[5]
- Hand Protection: Use suitable chemical-resistant gloves.[5]
- Body Protection: Wear a lab coat and ensure exposed skin is covered.[4]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

Q4: How should I properly store **3-Hydroxy-4-nitrobenzoic acid**?

A4: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[4]
[6] Keep it away from incompatible substances such as strong oxidizing agents, strong bases, and amines.[4]

Q5: What should I do in the event of a spill?

A5: In case of a spill, avoid generating dust.[6] Wear appropriate PPE, sweep up the material, and place it in a suitable, closed container for disposal.[6] Ensure the area is well-ventilated.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Material has changed color or appears clumpy.	Improper storage (exposure to moisture or light).	Ensure the container is tightly sealed and stored in a dry, dark place. If degradation is suspected, it is advisable to use a fresh batch for sensitive experiments.
Inconsistent experimental results.	Contamination of the material or degradation.	Review handling procedures to prevent cross-contamination. Ensure that the compound is not exposed to incompatible materials. Use fresh stock to verify results.
Skin or eye irritation after handling.	Inadequate PPE or accidental exposure.	Always wear the recommended PPE, including gloves and safety goggles. In case of contact, follow the first aid measures outlined in the FAQs. [3] [4]

Data Presentation

Storage and Physical Properties

Parameter	Value	Source(s)
Recommended Storage Temperature	10°C - 25°C	[1]
Storage Conditions	Store in a cool, dry, well-ventilated place.	[4][6]
Appearance	Yellow to dark yellow powder.	[4][6]
Melting Point	229 - 231 °C	[5][6]
Stability	Stable under normal temperatures and pressures.	[4]
Incompatibilities	Strong oxidizing agents, strong bases, amines.	[4]

Experimental Protocols

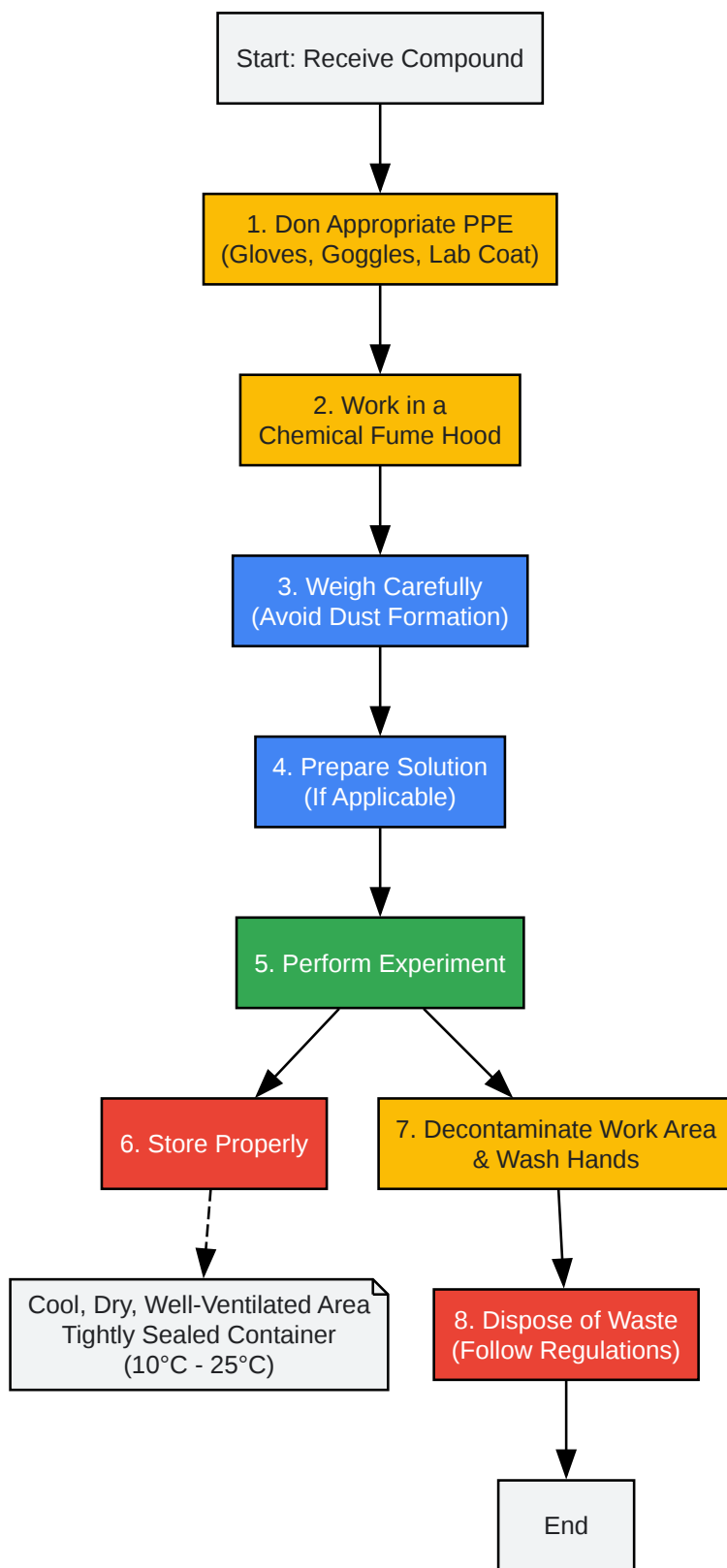
Best Practices for Handling **3-Hydroxy-4-nitrobenzoic Acid** in a Laboratory Setting

This protocol outlines the recommended steps for the safe handling of **3-Hydroxy-4-nitrobenzoic acid** to minimize exposure and maintain compound integrity.

- Preparation and Engineering Controls:
 - Conduct all work in a well-ventilated chemical fume hood.[4]
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Before starting, ensure all necessary PPE is available and in good condition.
- Personal Protective Equipment (PPE):
 - Wear chemical safety goggles.[5]
 - Wear nitrile or other suitable chemical-resistant gloves.[5]
 - Wear a clean, buttoned lab coat.
- Weighing and Transfer:
 - Handle the solid carefully to avoid generating dust.[6]
 - Use a spatula to transfer the powder.
 - Weigh the required amount in a tared, sealed container if possible.
 - Clean any spills on the balance immediately with a brush or a damp cloth if appropriate.
- Dissolution:
 - When dissolving the solid, add it slowly to the solvent to avoid splashing.
 - If heating is required, use a water bath or a heating mantle with stirring. Avoid overheating.

5. Post-Handling and Waste Disposal: 5.1. After handling, wash hands thoroughly with soap and water.^[4] 5.2. Dispose of contaminated gloves and other disposable materials in a designated hazardous waste container. 5.3. Unused material and solutions should be disposed of according to institutional and local regulations for chemical waste.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Storage.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Hydroxy-4-nitrobenzoic acid | 619-14-7 | FH15938 [biosynth.com]
- 2. benchchem.com [benchchem.com]
- 3. Nitrocompounds, Aromatic [iloencyclopaedia.org]
- 4. 3-Hydroxy-4-nitrobenzoic acid(619-14-7) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 5. 3-羟基-4-硝基苯甲酸 95% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 3-Hydroxy-4-nitrobenzoic acid - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Handling and storage best practices for 3-Hydroxy-4-nitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124874#handling-and-storage-best-practices-for-3-hydroxy-4-nitrobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com